

Essential Safety and Operational Guide for 2-Methyl 5-cyclohexylpentanol

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Compound of Interest

Compound Name: 2-Methyl 5-cyclohexylpentanol

Cat. No.: B8338738

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Methyl 5-cyclohexylpentanol** in a laboratory setting. Adherence to these guidelines is essential to ensure personnel safety and environmental protection.

Hazard Identification and Quantitative Data

2-Methyl 5-cyclohexylpentanol is a chemical compound with moderate acute toxicity and significant environmental hazards. The primary concerns are its classification as very toxic to aquatic life with long-lasting effects, and it may be harmful if swallowed or comes into contact with skin.^[1] Some data also suggests it may cause skin and eye irritation.^{[1][2]}

The following table summarizes key quantitative data for **2-Methyl 5-cyclohexylpentanol**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O	PubChem[3]
Molecular Weight	184.32 g/mol	PubChem[3]
Appearance	Colorless clear liquid (estimated)	The Good Scents Company[4]
Boiling Point	250.00 °C @ 760.00 mm Hg (estimated)	The Good Scents Company[4]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	Vigon[1]
Acute Dermal LD50 (Rat)	> 2000 mg/kg	Vigon[1]
Occupational Exposure Limits (OELs)	No specific limits (PEL, TLV) established	Vigon[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical splash goggles	Must meet ANSI Z87.1 standards. Essential for all handling procedures.
Skin Protection	- Gloves: Nitrile or neoprene gloves- Lab Coat: Chemical-resistant lab coat- Footwear: Closed-toe shoes	Disposable nitrile gloves provide good short-term protection; for prolonged contact, consult the glove manufacturer's resistance guide. Lab coats must be fully buttoned.
Respiratory Protection	Not generally required with adequate ventilation	Use in a well-ventilated area or a chemical fume hood. If significant aerosolization is expected or ventilation is poor, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **2-Methyl 5-cyclohexylpentanol** in a well-ventilated area. For procedures with a risk of generating aerosols or vapors, a chemical fume hood is required.
- Avoid Contact: Prevent all contact with skin, eyes, and clothing. Do not ingest or inhale.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Remove contaminated clothing immediately and wash before reuse. Do not eat, drink, or smoke in the handling area.
- Ignition Sources: While the flash point is high, keep away from strong oxidizing agents and sources of ignition as a general precaution.

Storage:

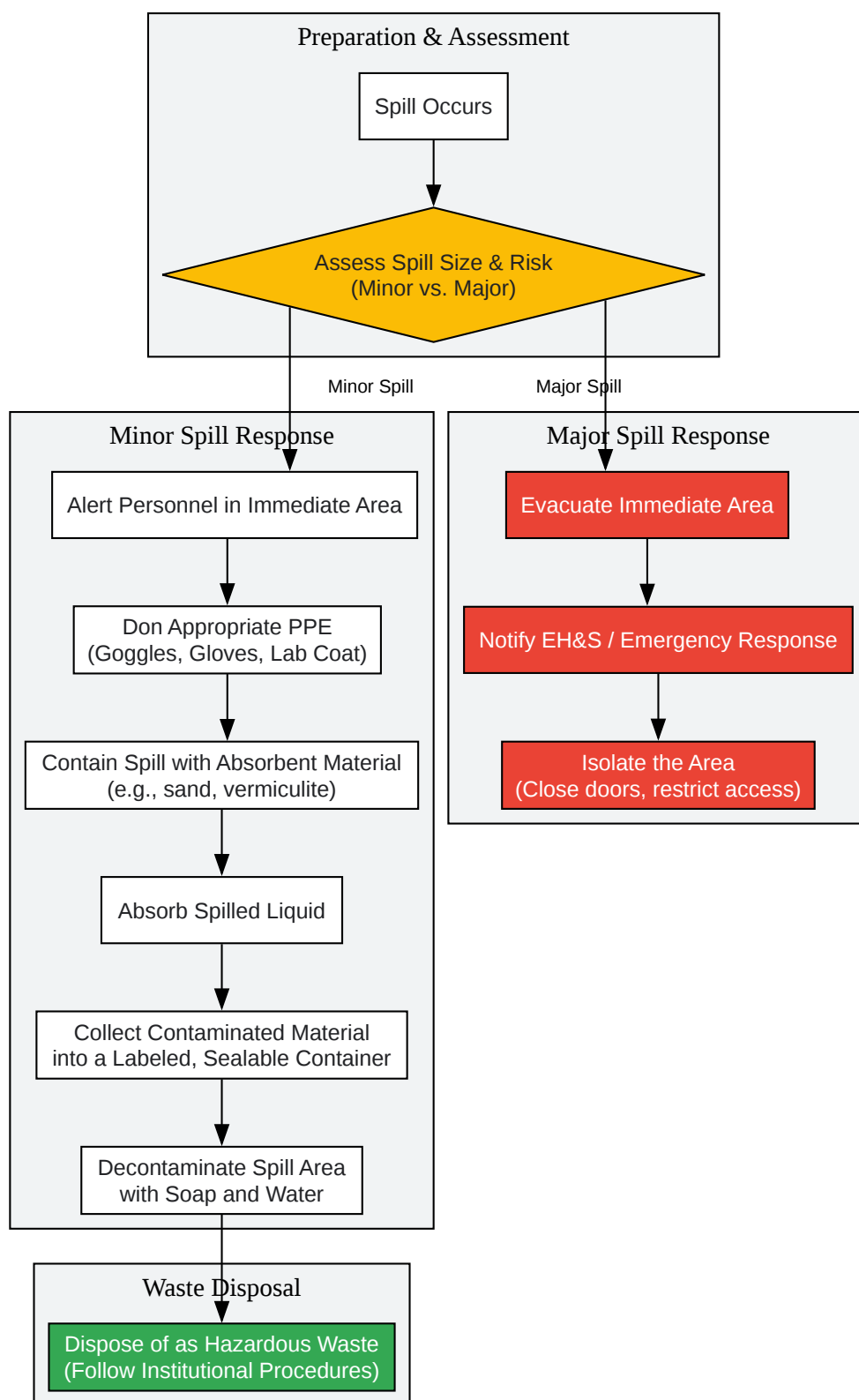
- **Container:** Keep the container tightly closed and stored in a cool, dry, and well-ventilated place.
- **Incompatibilities:** Store away from strong oxidizing agents.
- **Labeling:** Ensure all containers are clearly and accurately labeled.

Emergency Procedures and Spill Response

Exposure Response:

- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.

Spill Response Plan: A logical workflow for responding to a chemical spill is outlined below. This procedure is designed to be followed sequentially to ensure safety and proper cleanup.



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Caption: Workflow for handling a chemical spill.

Disposal Plan

Waste Characterization:

- Due to its classification as very toxic to aquatic life with long-lasting effects, all waste containing **2-Methyl 5-cyclohexylpentanol** must be treated as hazardous environmental waste.[3]

Collection and Segregation:

- Contaminated Materials: All materials used to clean up spills (absorbents, gloves, etc.) must be collected and placed in a designated, sealed, and clearly labeled hazardous waste container.
- Unused Chemical: Unused or unwanted **2-Methyl 5-cyclohexylpentanol** must be disposed of as hazardous chemical waste. Do not pour down the drain.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste. Once cleaned, the container can be disposed of according to institutional guidelines for non-hazardous waste.

Disposal Procedure:

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.
- Ensure all waste containers are properly labeled with the chemical name and associated hazards.
- Follow all local, state, and federal regulations for hazardous waste disposal.

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References

- 1. [vigon.com](https://www.vigon.com) [[vigon.com](https://www.vigon.com)]
- 2. 2-Methyl 5-Cyclohexylpentanol|CAS 1141487-54-8|RUO [[benchchem.com](https://www.benchchem.com)]
- 3. 2-Methyl 5-cyclohexylpentanol | C₁₂H₂₄O | CID 44192644 - PubChem [pubchem.ncbi.nlm.nih.gov]
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